

# An In-depth Technical Guide to Coluracetam (CAS No. 135463-81-9)

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## Compound of Interest

Compound Name: 2-methyl-2-phenylpropanoic acid

Cat. No.: B140370

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Disclaimer: The user-provided CAS number 826-55-1 corresponds to **2-Methyl-2-phenylpropanoic acid**. However, the detailed request for information on signaling pathways and drug development strongly suggests an interest in the nootropic agent Coluracetam, whose CAS number is 135463-81-9. This guide will focus on Coluracetam.

## Introduction

Coluracetam (formerly MKC-231, BCI-540) is a synthetic nootropic compound of the racetam family, distinguished by its unique mechanism of action.<sup>[1][2]</sup> It was initially developed by Mitsubishi Tanabe Pharma Corporation for the potential treatment of Alzheimer's disease.<sup>[1][2]</sup> After failing to meet endpoints in clinical trials for Alzheimer's, it was licensed by BrainCells Inc. for investigation into major depressive disorder (MDD) and generalized anxiety disorder (GAD).<sup>[1][3]</sup> Coluracetam's primary pharmacological activity centers on the enhancement of the brain's choline uptake system, which is critical for the synthesis of the neurotransmitter acetylcholine.<sup>[4][5]</sup> This guide provides a comprehensive overview of its chemical properties, mechanism of action, experimental protocols, and potential applications for researchers and drug development professionals.

## Chemical and Physical Properties

Coluracetam is a fat-soluble, white crystalline powder.<sup>[6][7]</sup> Its key quantitative properties are summarized in the table below.

Property	Value	Reference
IUPAC Name	N-(2,3-Dimethyl-5,6,7,8-tetrahydrofuro[2,3-b]quinolin-4-yl)-2-(2-oxo-1-pyrrolidinyl)acetamide	[1]
CAS Number	135463-81-9	[1][7]
Molecular Formula	C <sub>19</sub> H <sub>23</sub> N <sub>3</sub> O <sub>3</sub>	[1][2]
Molar Mass	341.411 g·mol <sup>-1</sup>	[1][2]
Melting Point	165-167°C	[8]
Appearance	White to off-white crystalline powder	[2][7]
Solubility	Soluble in DMSO, ethanol, chloroform, acetone. Limited solubility in water.	[7][8][9][10]

## Mechanism of Action: High-Affinity Choline Uptake (HACU) Enhancement

The principal mechanism of Coluracetam is the enhancement of high-affinity choline uptake (HACU), which is the rate-limiting step in the synthesis of acetylcholine (ACh). [1][11] By modulating the choline transporter system, Coluracetam increases the velocity of choline transport into neurons. [12] This leads to a greater availability of choline for the enzyme choline acetyltransferase (ChAT), resulting in increased ACh synthesis. [2] This action is particularly significant in cognitively impaired models where cholinergic function is compromised. [1][9] Studies in rats treated with cholinergic neurotoxins have shown that Coluracetam can reverse deficits in ACh levels and improve learning. [1][9] The procognitive effects may be long-lasting, suggesting it induces a change in the regulation of the choline transporter system. [1]

Beyond its primary cholinergic effect, some research suggests Coluracetam may also modulate AMPA receptors, which are involved in fast synaptic transmission and play a role in learning and memory. [2][13]

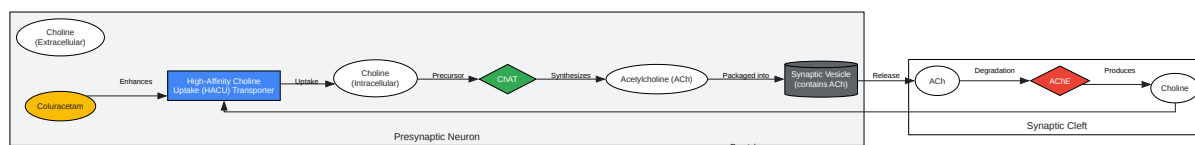


Figure 1: Coluracetam's Mechanism of Action

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Figure 1: Coluracetam's Mechanism of Action

## Pharmacokinetics

Coluracetam has a relatively short half-life, estimated to be around 2-3 hours. In animal studies, despite the compound being undetectable in the brain after 3 hours, the cognitive benefits were observed to persist, suggesting a lasting impact on the cholinergic system.<sup>[12]</sup> As a fat-soluble compound, it is recommended to be taken with a healthy fat source to aid absorption.<sup>[6]</sup>

## Experimental Protocols

Detailed, step-by-step protocols are proprietary to the conducting research institutions. However, a representative methodology for assessing the efficacy of Coluracetam in an animal model of cognitive deficit can be summarized from published studies.<sup>[9]</sup>

**Objective:** To assess the effect of Coluracetam on learning and memory in rats with a chemically-induced cholinergic deficit.

**Model:** Ethylcholine aziridinium (AF64A)-treated rats. AF64A is a neurotoxin that selectively destroys cholinergic neurons, creating a model of cognitive impairment.<sup>[9]</sup>

**Methodology:**

- **Animal Subjects:** Male Wistar rats are housed under standard laboratory conditions.
- **Induction of Deficit:** A single intracerebroventricular (ICV) injection of the cholinergic neurotoxin AF64A is administered to induce a learning deficit. Control groups receive a saline injection.
- **Drug Administration:** Coluracetam is administered orally (e.g., at doses of 1-10 mg/kg) for a predetermined period before behavioral testing.<sup>[2]</sup> A vehicle control group is also included.
- **Behavioral Testing (Morris Water Maze):**
  - **Acquisition Phase:** Rats are trained to find a hidden platform in a circular pool of opaque water, using spatial cues. Latency to find the platform and path length are recorded over several days.
  - **Probe Trial:** The platform is removed, and the time spent in the target quadrant where the platform was previously located is measured to assess spatial memory retention.
- **Neurochemical Analysis:** After behavioral testing, brain tissue (specifically the hippocampus) is collected. High-performance liquid chromatography (HPLC) may be used to measure levels of acetylcholine and choline to confirm the effects of the drug on the cholinergic system.
- **Data Analysis:** Statistical analysis (e.g., ANOVA) is used to compare the performance of the Coluracetam-treated group against the AF64A-impaired and control groups.

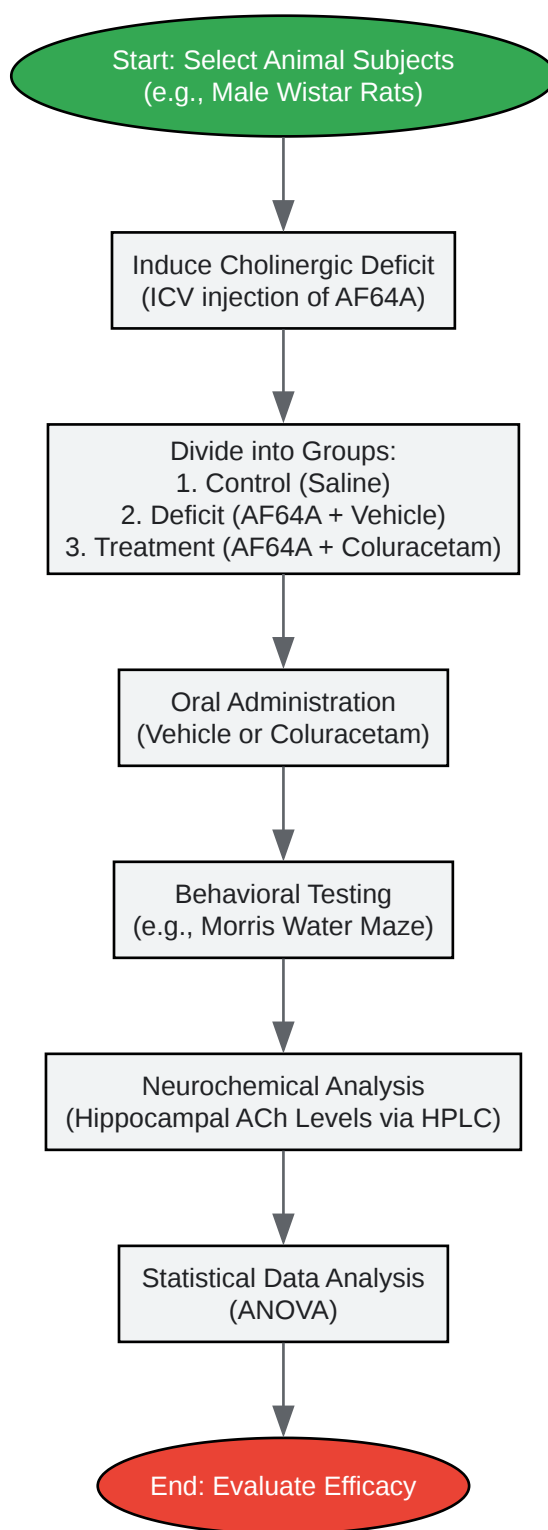


Figure 2: Representative Preclinical Experimental Workflow

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Figure 2: Representative Preclinical Experimental Workflow

## Applications and Research Areas

Coluracetam has been investigated for several potential therapeutic applications:

- **Cognitive Enhancement:** Its primary application is as a nootropic to improve memory, learning, and focus.[\[4\]](#)[\[14\]](#)
- **Alzheimer's Disease:** Though initial trials were unsuccessful, its mechanism of action remains relevant for conditions involving cholinergic decline.[\[1\]](#)[\[12\]](#)
- **Major Depressive Disorder (MDD) & Generalized Anxiety Disorder (GAD):** Phase IIa clinical trials suggested potential efficacy for patients with comorbid MDD and GAD who were unresponsive to standard antidepressants.[\[1\]](#)
- **Neuroprotection:** Studies have shown it may protect neurons from glutamate toxicity and other harmful substances.[\[12\]](#)
- **Retinal and Optic Nerve Injury:** There is some evidence suggesting potential use in preventing and treating ischemic retinopathy and nerve injury.[\[1\]](#)[\[6\]](#)

## Safety and Toxicology

Coluracetam is generally considered well-tolerated and non-toxic in short-term studies, though long-term safety data in humans is lacking.[\[6\]](#)[\[15\]](#)

Parameter	Information	Reference
General Safety	Considered well-tolerated and non-toxic in limited studies.	[6][15]
Common Side Effects	Fatigue, headaches, anxiety, nervousness, nausea. Often associated with high doses or insufficient choline intake.	[6][12]
Long-term Effects	Not scientifically studied; long-term safety profile is unknown.	[3][15]
Drug Interactions	May interact with anticholinergic and cholinergic drugs.	[15]
Legal Status	Not FDA approved in the US. Legal status varies by country.	[1][15]

It is crucial to note that much of the available information is from animal studies and anecdotal reports, with a limited number of human clinical trials having been published.[15][16]

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